

# Technical Guide: 2-(4-Methylphenyl)azepane (CAS 168890-45-7)

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## Compound of Interest

Compound Name: 2-(4-Methylphenyl)azepane

CAS No.: 168890-45-7

Cat. No.: B063979

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## A Privileged Scaffold for CNS and Metabolic Drug Discovery

### Part 1: Executive Summary & Core Significance

**2-(4-Methylphenyl)azepane** is a seven-membered nitrogen heterocycle (azepane) substituted at the C2 position with a p-tolyl group. In modern drug discovery, this molecule represents a "privileged scaffold"—a molecular framework capable of providing high-affinity ligands for diverse biological targets, particularly G-Protein Coupled Receptors (GPCRs) and ion channels.

While often categorized as a research reagent or intermediate, its structural architecture mimics the pharmacophores of established psychoactive agents (e.g., phenidates, benzazepines), making it an invaluable tool for:

- **Fragment-Based Drug Design (FBDD):** Exploring chemical space beyond traditional 5- and 6-membered rings.
- **Peptidomimetics:** Constraining peptide backbones to improve metabolic stability.

- Proteomics: Serving as a nucleophilic probe for amine-reactive protein tagging.

## Part 2: Chemical & Physical Characterization

The physicochemical profile of CAS 168890-45-7 dictates its handling in the laboratory and its behavior in biological assays.

### Table 1: Physicochemical Properties

Property	Specification	Technical Note
Chemical Name	2-(4-Methylphenyl)azepane	Also known as 2-(p-Tolyl)hexamethyleneimine
Molecular Formula	C <sub>13</sub> H <sub>19</sub> N	
Molecular Weight	189.30 g/mol	Ideal for fragment-based screening (<200 Da)
Physical State	Colorless to pale yellow liquid	Viscous; prone to oxidation upon air exposure
Solubility	DMSO, Methanol, DCM, Chloroform	Limited water solubility; requires protonation (pH < 7) for aqueous stability
pKa (Calculated)	~10.5 (Conjugate Acid)	Highly basic secondary amine; exists as cation at physiological pH
Chirality	C2 Center (Racemic)	Contains one stereocenter. <sup>[1]</sup> <sup>[2]</sup> Enantiomers often exhibit distinct pharmacological profiles.

## Stability & Storage Protocol

- Air Sensitivity: Secondary amines readily absorb atmospheric CO<sub>2</sub> to form carbamates. Store under inert gas (Argon/Nitrogen).
- Hygroscopicity: Mildly hygroscopic. Keep desiccated at 2–8°C.

## Part 3: Synthesis & Manufacturing Methodologies

The synthesis of 2-arylazepanes is challenging due to the entropic difficulty of closing seven-membered rings. Two primary routes are employed in research settings: Ring Expansion (Schmidt/Beckmann) and Cyclization.

### Route A: Ring Expansion (Schmidt Reaction)

This is the preferred industrial route due to the availability of cyclohexanone precursors.

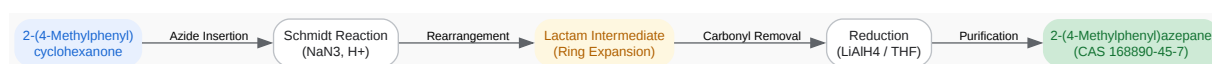
- Precursor: 2-(4-Methylphenyl)cyclohexanone.
- Reagent: Hydrazoic acid ( ) generated in situ from Sodium Azide ( ) and Polyphosphoric Acid (PPA).
- Mechanism: Migration of the alkyl group to the nitrogen insertion center.
- Outcome: Formation of the lactam (2-(4-methylphenyl)azepan-7-one), followed by reduction ( $\text{LiAlH}_4$ ) to the amine.

### Route B: Intramolecular Cyclization (Friedel-Crafts)

Used for high-enantiopurity synthesis starting from chiral amino acids.

- Precursor: N-protected amino hexanoyl chloride derivatives.
- Catalyst: Aluminum Chloride ( ).
- Mechanism: Intramolecular electrophilic aromatic substitution.

## Visualization: Synthesis Workflow



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Figure 1: The Schmidt Reaction pathway for synthesizing the azepane core via ring expansion of cyclohexanones.

## Part 4: Medicinal Chemistry & Mechanism of Action

While CAS 168890-45-7 is a building block, its pharmacophore (the 2-arylazepane motif) is biologically active. It functions as a conformational restrictor, locking the phenyl and amine groups into a specific spatial orientation required for receptor binding.

### Target Classes

- NMDA Receptors (GluN2B Subunit):
  - Mechanism: 2-substituted nitrogen heterocycles act as bioisosteres for the polyamine tail of GluN2B-selective antagonists (e.g., Ifenprodil analogs). The azepane ring fills the hydrophobic pocket while the amine interacts with Aspartate residues.
- Monoamine Transporters (DAT/SERT):
  - Mechanism: The phenyl-amine distance in 2-arylazepanes mimics the dopamine skeleton, allowing blockade of reuptake transporters.
- Histamine H3 Receptors:
  - Application: Used as the lipophilic "tail" in H3 antagonists to enhance blood-brain barrier (BBB) penetration.

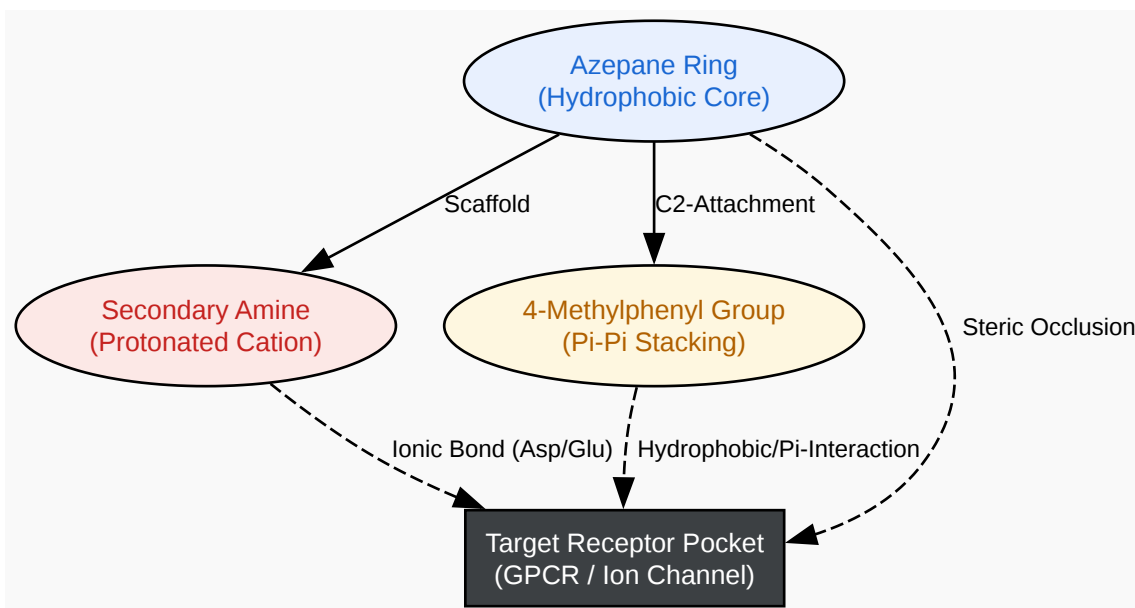
### Experimental Protocol: Derivatization for SAR Library

To utilize this scaffold in a screening library:

- Dissolution: Dissolve 1.0 eq of **2-(4-Methylphenyl)azepane** in anhydrous DCM.
- Base Addition: Add 1.2 eq of DIPEA (Diisopropylethylamine) to scavenge acid.
- Coupling: Add 1.0 eq of the desired electrophile (e.g., sulfonyl chloride, acid chloride) dropwise at 0°C.

- Monitoring: Monitor via TLC (MeOH/DCM 1:9). The secondary amine spot (ninhydrin positive) should disappear.
- Workup: Wash with 1N HCl (to remove unreacted amine), then sat. NaHCO<sub>3</sub>. Dry over MgSO<sub>4</sub>.

## Visualization: Pharmacophore Mapping



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Figure 2: Pharmacophore mapping of the 2-arylazepane scaffold showing key interaction points with biological targets.

## Part 5: Safety & Handling (SDS Summary)

Hazard Classification (GHS):

- Skin Irritation: Category 2 (H315)
- Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation, H335)

## Handling Protocols

- PPE: Nitrile gloves (0.11 mm minimum thickness), safety goggles, and lab coat are mandatory.
- Ventilation: Always handle inside a fume hood. The vapor pressure of azepanes can lead to respiratory irritation.
- Spill Cleanup: Absorb with inert material (vermiculite/sand). Do not use combustible materials like sawdust. Neutralize area with dilute acetic acid if necessary.
- First Aid:
  - Eye Contact: Rinse immediately with plenty of water for 15 minutes.
  - Skin Contact: Wash with soap and water. Remove contaminated clothing.

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## Sources

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